

Acetohydrazide-D3: A Technical Guide to Commercial Availability and Research Applications

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Compound of Interest

Compound Name: Acetohydrazide-D3

Cat. No.: B590809

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability of **Acetohydrazide-D3**, a deuterated stable isotope-labeled compound essential for advanced research applications. It details its primary uses, outlines suppliers, and presents a typical experimental workflow for its application as an internal standard in quantitative mass spectrometry.

Acetohydrazide-D3, also known as 2,2,2-trideuterioacetohydrazide, is the deuterium-labeled form of Acetohydrazide.[1][2] Stable isotope-labeled compounds are critical tools in drug development and metabolic research, primarily used as tracers to enhance the accuracy of quantitative analysis.[1] The incorporation of deuterium atoms allows for differentiation from the unlabeled analyte by mass spectrometry while maintaining nearly identical chemical and physical properties.[3]

Commercial Availability

Acetohydrazide-D3 is available for research purposes from several specialized chemical suppliers. These products are intended for laboratory research use only and are not for human or patient use.[1] Researchers should always refer to the Certificate of Analysis provided by the supplier for detailed quality control data.

Below is a summary of commercially available **Acetohydrazide-D3** from notable suppliers. Please note that catalog numbers, available quantities, and stock status are subject to change, and direct confirmation with the supplier is recommended.

Supplier	Product Name	CAS Number	Unlabeled CAS	Molecular Formula	Notes
MedChemExpress	Acetohydrazide-d3	1219804-83-3	1068-57-1	C ₂ H ₃ D ₃ N ₂ O	Labeled as an organic building block and stable isotope.
LGC Standards (TRC)	Acetohydrazide-D3	1330169-81-7	1068-57-1	C ₂ H ₃ D ₃ N ₂ O	Listed as a stable isotope-labeled metabolite in the Isoniazid API family.

Core Research Application: Internal Standard in Mass Spectrometry

The principal application of **Acetohydrazide-D3** is as an internal standard for the precise quantification of unlabeled Acetohydrazide in biological matrices using techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The Rationale: Quantitative analysis using LC-MS/MS can be affected by "matrix effects," where other components in a biological sample interfere with the analyte's ionization, leading to inaccurate measurements. A stable isotope-labeled internal standard like **Acetohydrazide-D3** co-elutes with the analyte and experiences the same matrix effects and variations in sample preparation. By measuring the ratio of the analyte to the internal standard, these variations are normalized, ensuring high accuracy and precision.

Experimental Protocols

General Protocol for using Acetohydrazide-D3 as an Internal Standard

This protocol outlines a generalized workflow for the quantification of Acetohydrazide in a biological sample (e.g., plasma or urine) using **Acetohydrazide-D3** as an internal standard.

1. Preparation of Standard and Sample Solutions:

- **Stock Solutions:** Prepare stock solutions of both unlabeled Acetohydrazide and **Acetohydrazide-D3** in a suitable solvent (e.g., methanol or acetonitrile).
- **Calibration Standards:** Create a series of calibration standards by spiking known concentrations of unlabeled Acetohydrazide into a blank biological matrix.
- **Internal Standard Working Solution:** Prepare a working solution of **Acetohydrazide-D3** at a fixed concentration.

2. Sample Preparation:

- Thaw biological samples (e.g., plasma, urine) on ice.
- To a fixed volume of the sample (e.g., 100 μ L), add a small, precise volume of the **Acetohydrazide-D3** internal standard working solution.
- Vortex the mixture to ensure homogeneity.
- Perform protein precipitation by adding a solvent like acetonitrile, followed by vortexing and centrifugation to pellet the precipitated proteins.
- Alternatively, use Solid-Phase Extraction (SPE) for sample cleanup and concentration.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Inject the prepared sample onto an appropriate LC column for chromatographic separation of the analyte from other matrix components.

- The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to detect specific precursor-to-product ion transitions for both Acetohydrazide and **Acetohydrazide-D3**.
- The near-identical physicochemical properties ensure that both compounds elute at virtually the same retention time.

4. Data Analysis:

- Integrate the peak areas for both the analyte (Acetohydrazide) and the internal standard (**Acetohydrazide-D3**).
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of Acetohydrazide in the unknown samples by interpolating their peak area ratios from the calibration curve.

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```
// Invisible nodes for alignment subgraph { rank = same; Spike; Extract; } } Caption: Workflow  
for quantitative analysis using a deuterated internal standard.
```

Synthetic and Chemical Context

Acetohydrazide itself is a versatile organic intermediate used in the synthesis of various heterocyclic compounds, including pyrazoles and Schiff bases, which are explored for

applications in medicinal chemistry. It belongs to the hydrazide class of compounds, which are reactive functional groups widely used in bioconjugation and chemical synthesis. Its deuterated form, **Acetohydrazide-D3**, leverages this chemical foundation to provide a high-fidelity tool for precise analytical measurements.

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